

# Potential hazards and safety precautions for 1-(2-Propynyl)cyclohexan-1-ol

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## Compound of Interest

Compound Name: 1-(2-Propynyl)cyclohexan-1-ol

Cat. No.: B101321

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An In-depth Technical Guide on the Potential Hazards and Safety Precautions for **1-(2-Propynyl)cyclohexan-1-ol**

## Chemical Identification and Overview

Chemical Name: **1-(2-Propynyl)cyclohexan-1-ol** Synonyms: 1-(2-propyn-1-yl)cyclohexanol, 1-(Prop-2-yn-1-yl)cyclohexan-1-ol[1][2] CAS Number: 19135-08-1[1][2] Molecular Formula: C<sub>9</sub>H<sub>14</sub>O[1][2] Molecular Weight: 138.21 g/mol [1][2]

This document provides a comprehensive technical overview of the potential hazards and essential safety precautions for **1-(2-Propynyl)cyclohexan-1-ol**, a compound utilized in laboratory and chemical synthesis settings. Adherence to the safety protocols outlined herein is critical for minimizing risks to personnel and the environment.

## Hazard Identification and GHS Classification

**1-(2-Propynyl)cyclohexan-1-ol** is classified as an irritant. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications based on available data.[1]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	2	H315: Causes skin irritation		Warning
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation		Warning

| Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation | 3 | H335: May cause respiratory irritation | | Warning |

Source: PubChem CID 87938<sup>[1]</sup>

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-(2-Propynyl)cyclohexan-1-ol** is presented below. These properties are essential for understanding its behavior and for implementing appropriate storage and handling procedures.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Weight	138.21 g/mol	PubChem[1]
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O	PubChem[1]
Physical State	Solid (at STP)	Fisher Scientific[3]
Melting Point	46 - 47 °C / 114.8 - 116.6 °F	Fisher Scientific[3]
LogP (Octanol/Water Partition Coefficient)	1.7049	ChemScene[2]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]

| Rotatable Bond Count | 1 | ChemScene[2] |

## Detailed Safety Protocols and Methodologies

Strict adherence to established safety protocols is mandatory when handling **1-(2-Propynyl)cyclohexan-1-ol**. The following sections detail the necessary precautions and emergency procedures.

### Personal Protective Equipment (PPE)

A risk assessment should always precede handling. The following PPE is recommended to minimize exposure.

- **Eye Protection:** Wear chemical safety goggles and a face shield that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][4]
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile rubber) and clothing, such as a lab coat, to prevent skin exposure.[3]
- **Respiratory Protection:** If vapors or aerosols are generated, or if working outside of a fume hood, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5] Ensure proper maintenance and testing of respiratory devices.

## Safe Handling and Storage

- Handling:
  - Work under a chemical fume hood to minimize inhalation of vapors.[4]
  - Avoid contact with skin, eyes, and clothing.[3]
  - Do not ingest or inhale the substance.[3]
  - Keep away from open flames, hot surfaces, and sources of ignition.[5]
  - Use non-sparking tools and take precautionary measures against static discharge.[5]
  - Wash hands thoroughly after handling.[4]
- Storage:
  - Keep containers tightly closed in a dry, cool, and well-ventilated place.[3]
  - Store locked up.
  - Keep away from heat and sources of ignition.[5]



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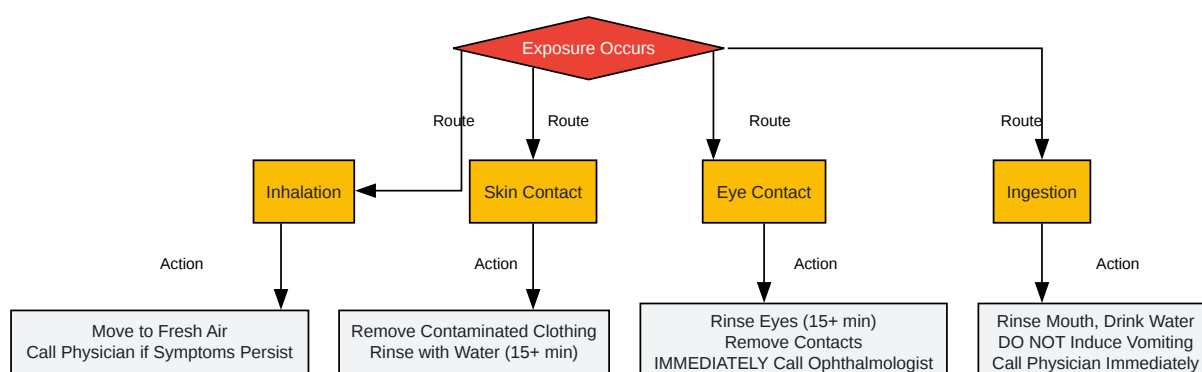
Caption: General workflow for safely handling **1-(2-Propynyl)cyclohexan-1-ol**.

## Emergency Procedures: First Aid

Immediate action is required in case of exposure. Always show the Safety Data Sheet (SDS) to the attending physician.

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If symptoms persist, call a physician.[5]

- Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin area with plenty of water and soap for at least 15 minutes.[3]
- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Immediately call an ophthalmologist.
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Call a physician immediately.[3]



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Caption: Decision logic for first-aid response to exposure incidents.

## Accidental Release Measures

In the event of a spill, follow these procedures to mitigate hazards.

- Evacuate Personnel: Clear the area of all non-essential personnel and move upwind.
- Ensure Ventilation: Ensure adequate ventilation in the affected area.
- Remove Ignition Sources: Eliminate all potential sources of ignition (sparks, flames, hot surfaces).[6]

- **Containment:** Prevent the product from entering drains by using barriers or covering drains.
- **Absorption:** For liquid spills, take up the material with a liquid-absorbent, inert material (e.g., Chemizorb®, sand, earth).
- **Collection and Disposal:** Collect the absorbed material and place it in suitable, closed containers for disposal.
- **Decontamination:** Clean the affected area thoroughly.

## Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO<sub>2</sub>).
- **Specific Hazards:** The substance is combustible.[4][7] Containers may explode when heated. [4][7] Thermal decomposition can release irritating gases and vapors.
- **Protective Equipment:** Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[4][7]

## Toxicological Information

The toxicological properties of **1-(2-Propynyl)cyclohexan-1-ol** have not been fully investigated.[3] However, based on its GHS classification, the following effects are anticipated:

- **Inhalation:** May cause respiratory tract irritation.[1] High concentrations of vapors may lead to symptoms like headache, dizziness, and drowsiness, similar to other alcohols.[6][8]
- **Skin Contact:** Causes skin irritation.[1] Prolonged or repeated contact may lead to dryness or dermatitis.[6]
- **Eye Contact:** Causes serious eye irritation, which can result in redness, pain, and watering. [1][8]
- **Ingestion:** Accidental ingestion may be harmful.

No specific data is available regarding mutagenic, carcinogenic, or reproductive effects for this compound.[3]

## Disposal Considerations

All waste materials must be disposed of in accordance with federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material. Do not allow the chemical to enter drains or waterways.

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## References

- 1. 1-(2-Propynyl)cyclohexan-1-ol | C<sub>9</sub>H<sub>14</sub>O | CID 87938 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- 3. fishersci.com [fishersci.com]
- 4. durhamtech.edu [durhamtech.edu]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. fishersci.com [fishersci.com]
- 8. laballey.com [laballey.com]
- To cite this document: BenchChem. [Potential hazards and safety precautions for 1-(2-Propynyl)cyclohexan-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101321#potential-hazards-and-safety-precautions-for-1-2-propynyl-cyclohexan-1-ol]

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